

Application Notes and Protocols: Preparing YK5 Stock Solutions for in vitro Use

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Compound of Interest

Compound Name: YK5

Cat. No.: B15566569

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Audience: Researchers, scientists, and drug development professionals.

Introduction to YK5

YK5 is a potent and selective inhibitor of Heat shock protein 70 (Hsp70).^{[1][2]} It functions by binding to an allosteric pocket of cytosolic Hsp70s in cancer cells.^{[2][3]} This binding interferes with the formation of active oncogenic Hsp70/Hsp90/client protein complexes, leading to the degradation of onco-client proteins such as HER2, Raf-1, and Akt kinases.^[1] Consequently, **YK5** can inhibit cell proliferation and induce apoptosis in cancer cells, making it a valuable tool for research in oncology and drug development.^[1]

Chemical Properties of YK5

A summary of the key chemical and physical properties of **YK5** is provided in the table below.

Property	Value
Chemical Name	N-[6-Amino-2-[[4,6-dimethoxy-2-(4-methyl-1-piperazinyl)-5-pyrimidinyl]thio]-4-pyrimidinyl]-2-propenamide[3]
Molecular Formula	C18H24N8O3S[3]
Molecular Weight	432.50 g/mol [3]
CAS Number	1268273-23-9[1]
Appearance	Solid powder[3]
Purity	>98%[3]
Solubility	Soluble in DMSO[3]

Protocols

Materials and Equipment

Materials:

- **YK5** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Sterile, filtered pipette tips
- Cell culture medium appropriate for the cell line in use
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Equipment:

- Calibrated analytical balance
- Vortex mixer

- Calibrated micropipettes
- Biological safety cabinet (BSC)
- Refrigerator (2-8°C)
- Freezer (-20°C and -80°C)

Preparation of a 10 mM YK5 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **YK5** in DMSO.

- **Equilibration:** Allow the vial containing the **YK5** solid powder to equilibrate to room temperature for at least 20 minutes before opening. This prevents moisture condensation on the compound.
- **Weighing:** In a sterile microcentrifuge tube, accurately weigh the desired amount of **YK5** powder. To prepare 1 mL of a 10 mM stock solution, weigh 4.325 mg of **YK5**.
 - Calculation: $(10 \text{ mmol/L}) * (1 \text{ L} / 1000 \text{ mL}) * (432.50 \text{ g/mol}) * (1000 \text{ mg/g}) * 1 \text{ mL} = 4.325 \text{ mg}$
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **YK5** powder. For a 10 mM solution with 4.325 mg of **YK5**, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **YK5** is completely dissolved. Gentle warming in a water bath (up to 37°C) can be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, nuclease-free cryovials to avoid repeated freeze-thaw cycles.
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage table below.

Preparation of Working Solutions for in vitro Experiments

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution into the appropriate cell culture medium.

- Thawing: Thaw a single aliquot of the 10 mM **YK5** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 100 μ M intermediate solution, add 2 μ L of the 10 mM stock solution to 198 μ L of cell culture medium.
- Final Dilution: Add the required volume of the intermediate or stock solution to the final volume of cell culture medium to achieve the desired working concentration. For example, to prepare 1 mL of a 5 μ M working solution from a 100 μ M intermediate stock, add 50 μ L of the intermediate solution to 950 μ L of culture medium.
- Vehicle Control: It is critical to include a vehicle control in all experiments. The vehicle control should contain the same final concentration of DMSO as the experimental samples.
- Immediate Use: Use the freshly prepared working solutions immediately.

Example Working Concentrations: For cell proliferation and apoptosis assays in SKBr3 cells, working concentrations of 0.5 μ M, 1 μ M, and 5 μ M have been used for incubation periods of 24 to 72 hours.^[1]

Desired Final Concentration (μ M)	Volume of 10 mM Stock (μ L) for 1 mL Final Volume	Final DMSO Concentration (%)
0.5	0.05	0.005
1.0	0.1	0.01
5.0	0.5	0.05

Storage and Stability

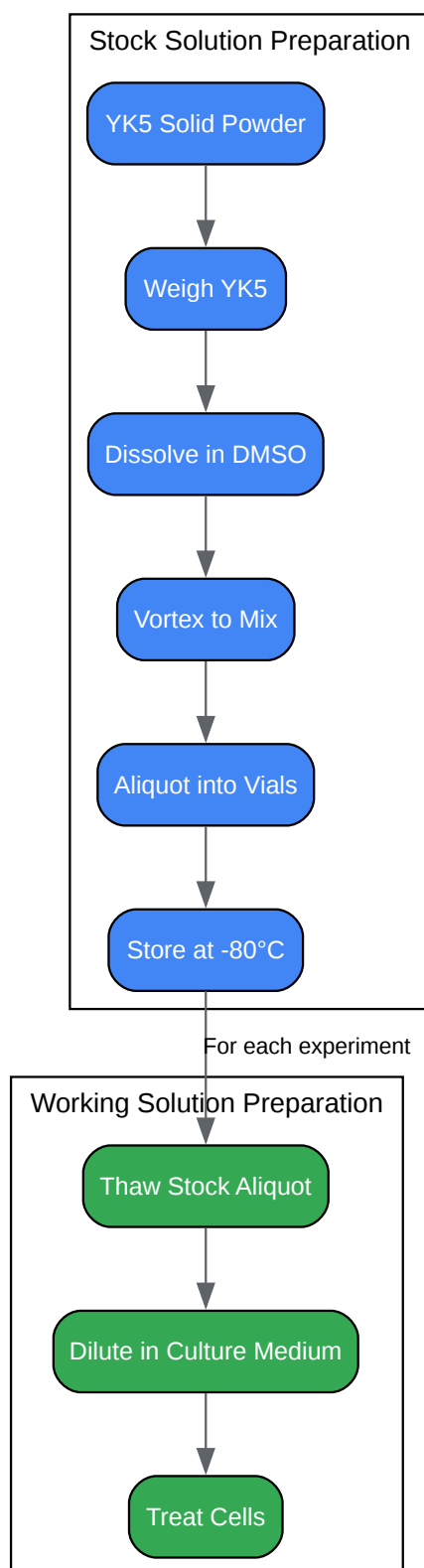
Proper storage is crucial to maintain the integrity and activity of **YK5**.

Form	Storage Temperature	Duration	Notes
Solid Powder	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark environment.[3]
-20°C	Long-term (months to years)	Store in a dry, dark environment.[3]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Avoid repeated freeze-thaw cycles.[1]
-80°C	Up to 6 months	Recommended for long-term storage.[1]	

Visualized Workflows and Pathways

Experimental Workflow for YK5 Stock Preparation

The following diagram outlines the general workflow for preparing **YK5** stock and working solutions for use in cell culture experiments.

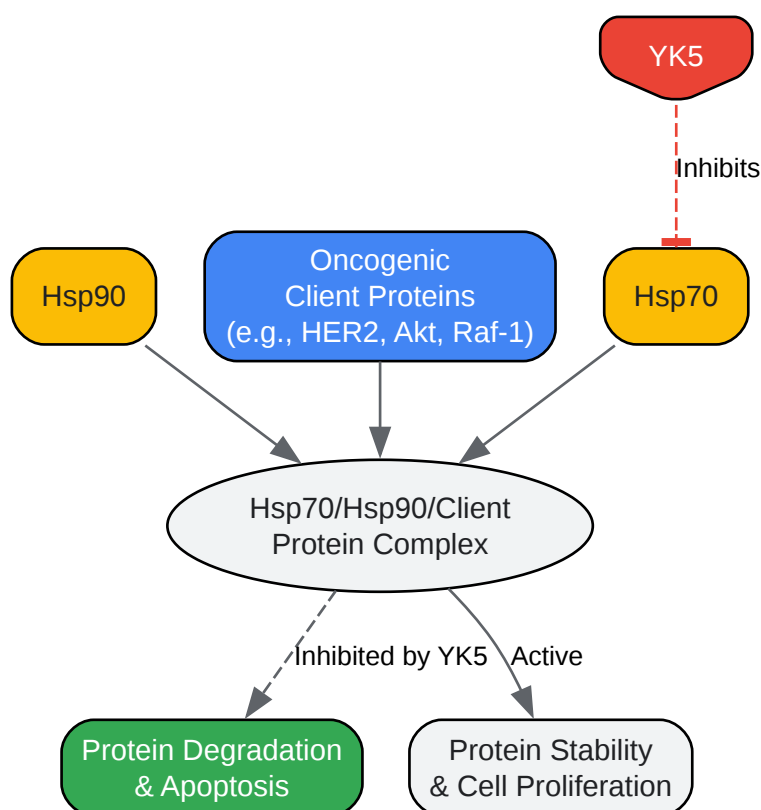


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Caption: Workflow for preparing **YK5** stock and working solutions.

Simplified Signaling Pathway of YK5 Inhibition

This diagram illustrates the inhibitory effect of **YK5** on the Hsp70/Hsp90 chaperone machinery, which is crucial for the stability and function of various oncogenic client proteins.



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Caption: **YK5** inhibits Hsp70, disrupting oncogenic protein stability.

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